

# ZN148: A Technical Guide to its Efficacy Against Gram-Negative Pathogens

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## Compound of Interest

Compound Name: ZN148

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## Abstract

Carbapenem resistance in Gram-negative bacteria, primarily driven by the production of metallo- $\beta$ -lactamases (MBLs), poses a significant threat to global health. This document provides a comprehensive technical overview of **ZN148**, a novel synthetic metallo- $\beta$ -lactamase inhibitor. **ZN148** acts as a zinc-chelating agent, effectively neutralizing MBLs and restoring the clinical efficacy of carbapenem antibiotics. This guide details the mechanism of action of **ZN148**, presents quantitative data on its in vitro and in vivo activity against key Gram-negative pathogens, and outlines the experimental protocols for its evaluation.

## Introduction

The rise of multidrug-resistant Gram-negative bacteria is a pressing public health crisis. A key mechanism of resistance is the production of  $\beta$ -lactamase enzymes, which inactivate  $\beta$ -lactam antibiotics. Metallo- $\beta$ -lactamases (MBLs) are particularly concerning as they can hydrolyze a broad spectrum of  $\beta$ -lactams, including carbapenems, which are often the last line of defense against serious infections.<sup>[1][2][3]</sup> Unlike serine- $\beta$ -lactamases, MBLs utilize zinc ions in their

active site for catalysis.[1] Currently, there are no clinically approved MBL inhibitors, creating a critical unmet medical need.[1][2][4]

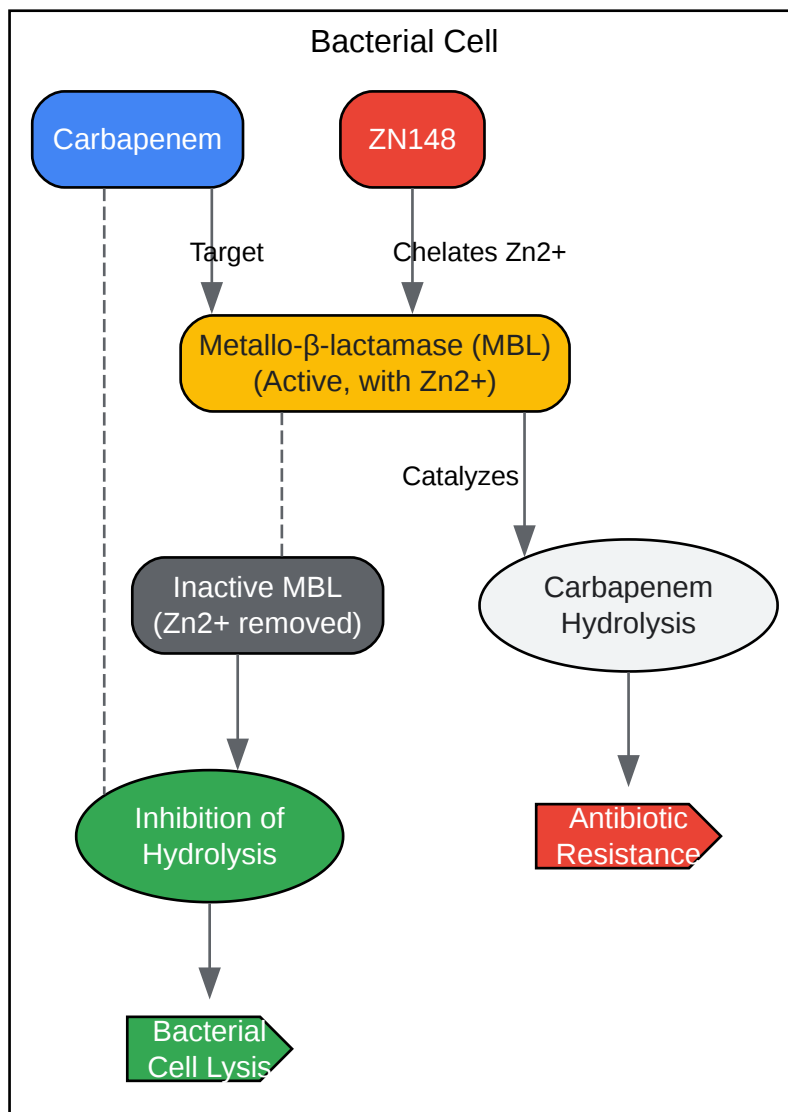
**ZN148** is a promising MBL inhibitor designed to be used in combination with carbapenems.[1][2][4] Its modular and easy-to-synthesize structure makes it an attractive candidate for further development.[1] This guide synthesizes the available data on **ZN148** to provide a detailed resource for the scientific community.

## Mechanism of Action

**ZN148**'s primary mechanism of action is the inhibition of metallo- $\beta$ -lactamases through zinc chelation.[1][2][4] By removing the essential zinc cofactors from the MBL active site, **ZN148** renders the enzyme inactive, thereby protecting carbapenem antibiotics from hydrolysis and restoring their bactericidal activity.[1][2][4]

Biochemical analyses have demonstrated a time-dependent inhibition of MBLs by **ZN148**. [2][4] Studies have shown that **ZN148** removes zinc ions from the active site of MBLs.[2][4] Interestingly, the addition of exogenous zinc after exposure to **ZN148** only partially restores MBL activity (by approximately 30%), suggesting a potentially irreversible mechanism of inhibition.[1][2][4] Further investigation through mass spectrometry and molecular modeling has indicated a possible oxidation of the active site Cys221 residue, contributing to this irreversible inhibition.[1][2][4]

## Mechanism of Action of ZN148

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**ZN148** inhibits MBL, preventing carbapenem hydrolysis.

## Quantitative Data

### In Vitro Efficacy

**ZN148**, in combination with carbapenems, has demonstrated significant efficacy in restoring susceptibility in a large collection of MBL-producing clinical isolates.

Table 1: Meropenem MIC Reduction in MBL-Producing Enterobacterales

| Strain Collection (n=234)      | Meropenem MIC90 (mg/L) | Meropenem + 50 µM ZN148 MIC90 (mg/L) |
|--------------------------------|------------------------|--------------------------------------|
| MBL-producing Enterobacterales | ≥64                    | 0.5                                  |

Data sourced from Samuelsen et al., 2020.[\[4\]](#)

In a study of 234 MBL-producing clinical Enterobacterales strains, the combination of meropenem and **ZN148** reduced the meropenem MIC to susceptible levels (≤2 mg/liter) in over 98% of the isolates.[\[4\]](#)

Table 2: Carbapenem MIC Reduction in E. coli and K. pneumoniae

| Organism (n)                  | Carbapenem | % Susceptible (Alone) | % Susceptible (+ 50 µM ZN148) |
|-------------------------------|------------|-----------------------|-------------------------------|
| E. coli & K. pneumoniae (173) | Doripenem  | <1%                   | >99%                          |
| E. coli & K. pneumoniae (173) | Imipenem   | <1%                   | >99%                          |

Data reflects the restoration of susceptibility to susceptible levels. Sourced from Samuelsen et al., 2020.[\[4\]](#)

**ZN148** also potentiated the activity of doripenem and imipenem against MBL-producing E. coli and K. pneumoniae, restoring susceptibility in over 99% of the tested strains.[\[4\]](#)

Table 3: Carbapenem Potentiation in P. aeruginosa and A. baumannii

| Organism (n)       | Carbapenem | % Clinical Susceptibility Restored (+ 50 $\mu$ M ZN148) |
|--------------------|------------|---------------------------------------------------------|
| P. aeruginosa (52) | Meropenem  | 17%                                                     |
| P. aeruginosa (52) | Doripenem  | 15%                                                     |
| P. aeruginosa (52) | Imipenem   | 25%                                                     |
| A. baumannii (6)   | Meropenem  | >2-fold MIC reduction in 4 of 6 strains                 |

Data sourced from Samuelsen et al., 2020.[\[4\]](#)

While **ZN148** showed less potentiation of carbapenems against MBL-producing *P. aeruginosa* and *A. baumannii*, it still restored clinical susceptibility in a notable percentage of *P. aeruginosa* strains.[\[4\]](#) The reduced effectiveness in these organisms may be due to differences in outer membrane permeability or the presence of efflux pumps.[\[4\]](#)

## In Vivo Efficacy

The therapeutic potential of **ZN148** has been demonstrated in a murine neutropenic peritonitis model.

Table 4: In Vivo Efficacy of Meropenem and **ZN148** Combination

| Treatment Group                         | Bacterial Load in Peritoneal Fluid (log10 CFU/mL) | Bacterial Load in Blood (log10 CFU/mL) |
|-----------------------------------------|---------------------------------------------------|----------------------------------------|
| Vehicle                                 | ~8.5                                              | ~6.0                                   |
| Meropenem (33 mg/kg)                    | ~8.0                                              | ~5.5                                   |
| ZN148 (10 mg/kg)                        | ~8.5                                              | ~6.0                                   |
| Meropenem (33 mg/kg) + ZN148 (10 mg/kg) | ~4.5                                              | ~3.0                                   |

Data are approximations from graphical representations in Samuelsen et al., 2020, against an NDM-1-producing *K. pneumoniae* strain.[4]

In this model, the combination of meropenem and **ZN148** resulted in a significant reduction in the bacterial load of a meropenem-resistant NDM-1-producing *K. pneumoniae* strain in both peritoneal fluid ( $P < 0.0001$ ) and blood ( $P < 0.01$ ) compared to meropenem treatment alone.[4] **ZN148** administered alone did not show any intrinsic antibacterial activity.[4]

## Safety and Selectivity

A crucial aspect of zinc-chelating inhibitors is their selectivity for bacterial enzymes over host metalloenzymes.

- Human Glyoxylase II Inhibition: **ZN148** showed no inhibition of the human zinc-containing enzyme glyoxylase II at concentrations up to 500  $\mu\text{M}$ . [1][2][4] This indicates a degree of selectivity for bacterial MBLs.[4]
- In Vivo Tolerance: No acute toxicity was observed in a mouse model with cumulative dosages of **ZN148** up to 128 mg/kg. [1][2][4]

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of **ZN148**.

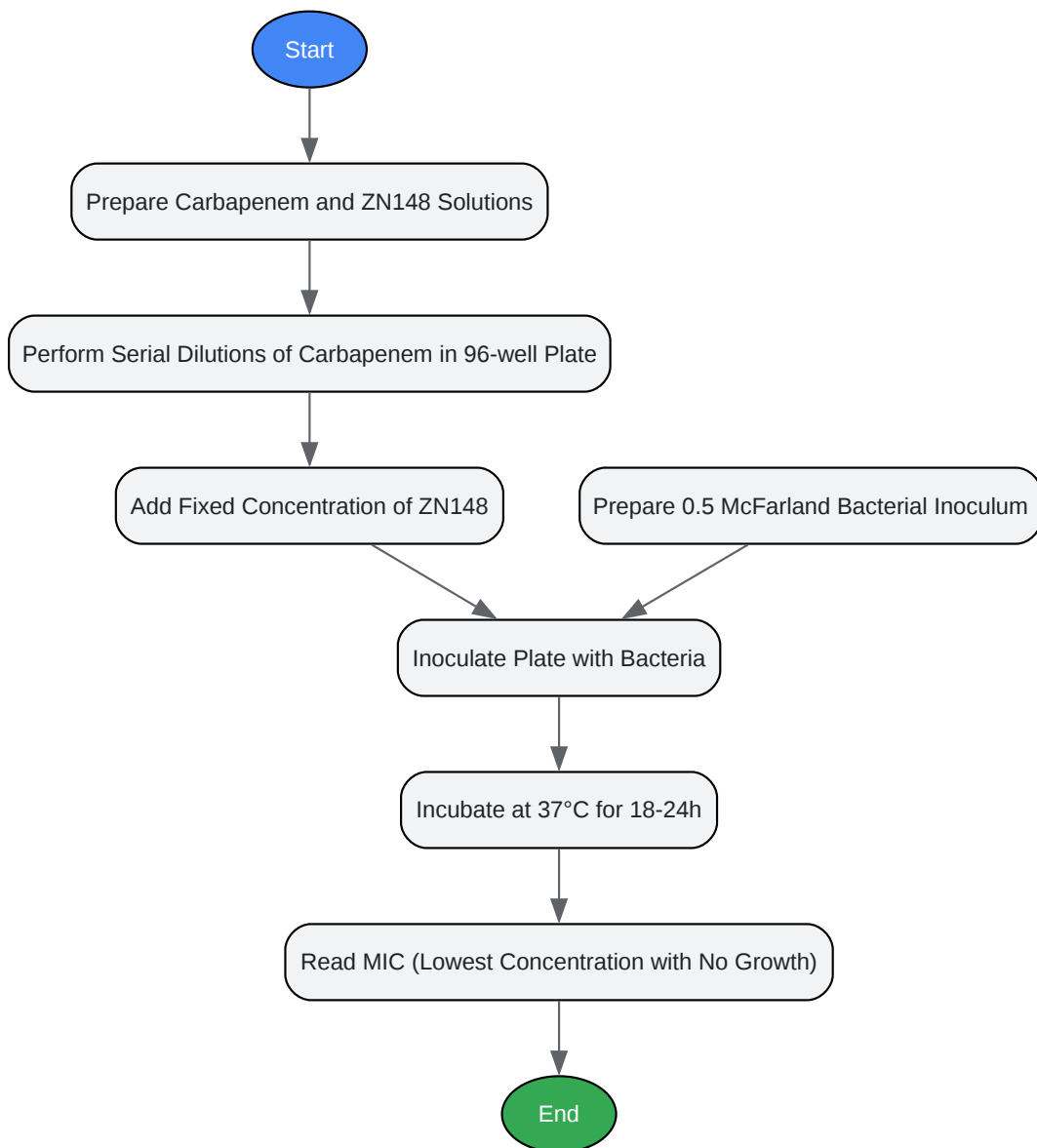
### Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) guidelines.[4]

- Preparation of Reagents:
  - Prepare stock solutions of carbapenems (meropenem, imipenem, doripenem) and **ZN148**.
  - Use cation-adjusted Mueller-Hinton broth (CAMHB) as the testing medium.
- Plate Preparation:
  - In a 96-well microtiter plate, perform serial twofold dilutions of the carbapenem antibiotics.

- Add **ZN148** to the wells at a fixed concentration (e.g., 50  $\mu$ M).[\[4\]](#)
- Inoculum Preparation:
  - Grow bacterial strains to be tested overnight on an appropriate agar medium.
  - Prepare a bacterial suspension in saline or broth and adjust its turbidity to match a 0.5 McFarland standard (approximately  $1.5 \times 10^8$  CFU/mL).
  - Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
- Incubation:
  - Inoculate the microtiter plates with the bacterial suspension.
  - Incubate the plates at 35-37°C for 16-20 hours in ambient air.
- MIC Determination:
  - The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the antibiotic that completely inhibits visible bacterial growth.

## Broth Microdilution Workflow

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